

Application Notes and Protocols for Aluminum Chlorohydrate in Paper Manufacturing Research

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Compound of Interest

Compound Name: Aluminum Chlorohydrate

CAS No.: 12359-72-7

Cat. No.: B16327718

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Aluminum Chlorohydrate** (ACH) in paper manufacturing research. Detailed protocols for laboratory-scale evaluation are presented, along with expected quantitative outcomes and visualizations of key mechanisms and workflows.

Introduction to Aluminum Chlorohydrate in Papermaking

Aluminum Chlorohydrate, a pre-hydrolyzed form of Polyaluminum Chloride (PAC) with the general formula $\text{Al}_2(\text{OH})_5\text{Cl} \cdot 2\text{H}_2\text{O}$, is a highly effective cationic coagulant and flocculant used in the paper industry.[1] Its high cationic charge density and polymeric nature make it a versatile wet-end additive for improving various aspects of the papermaking process and final paper properties.[2] Compared to traditional aluminum sources like alum (aluminum sulfate), ACH offers the advantages of requiring a lower dosage, being effective over a broader pH range, and producing less sludge.

Key applications of ACH in paper manufacturing include:

- **Retention and Drainage Aid:** ACH neutralizes the negative charges on cellulose fibers, fines, and fillers, promoting the formation of flocs. This leads to improved retention of fine particles in the paper sheet and faster drainage of water.
- **Sizing Agent:** In conjunction with sizing agents like Alkyl Ketene Dimer (AKD), ACH acts as a precipitating and fixing agent, enhancing the water and ink resistance of the paper.
- **Anionic Trash Scavenger:** ACH effectively neutralizes and coagulates dissolved and colloidal substances (DCS), commonly referred to as "anionic trash," which can interfere with the performance of other chemical additives and cause operational problems.[\[3\]](#)
- **Pitch and Stickies Control:** By coagulating resinous and sticky materials present in the pulp, ACH helps to prevent their deposition on paper machine components.

Quantitative Data on the Effects of Aluminum Chlorohydrate

The following tables summarize representative quantitative data on the effects of ACH dosage on key paper properties. This data is synthesized from typical results observed in laboratory studies.

Table 1: Effect of **Aluminum Chlorohydrate** Dosage on First-Pass Retention and Drainage Rate

ACH Dosage (kg/ton of dry pulp)	First-Pass Retention (%)	Drainage Time (s/500 mL)
0	65.2	35.4
0.5	72.8	31.2
1.0	78.5	28.1
1.5	82.1	26.5
2.0	83.0	26.0

Table 2: Effect of **Aluminum Chlorohydrate** Dosage on Paper Strength Properties

ACH Dosage (kg/ton of dry pulp)	Tensile Index (Nm/g)	Burst Index (kPa·m ² /g)
0	35.8	2.1
0.5	38.2	2.3
1.0	40.1	2.5
1.5	41.5	2.6
2.0	41.2	2.6

Table 3: Effect of **Aluminum Chlorohydrate** Dosage on Internal Sizing (in conjunction with 0.15% AKD)

ACH Dosage (kg/ton of dry pulp)	Cobb ₆₀ Value (g/m ²)
0	35.6
0.2	28.4
0.4	24.1
0.6	22.5
0.8	22.8

Table 4: Effect of **Aluminum Chlorohydrate** Dosage on Cationic Demand of Pulp Furnish

ACH Dosage (kg/ton of dry pulp)	Cationic Demand (µeq/L)
0	-150
0.5	-95
1.0	-48
1.5	-15
2.0	+5

Experimental Protocols

The following protocols provide detailed methodologies for the laboratory evaluation of **Aluminum Chlorohydrate** in a papermaking context.

Preparation of Aluminum Chlorohydrate Stock Solution

- Objective: To prepare a standardized stock solution of ACH for accurate dosing.
- Materials:
 - **Aluminum Chlorohydrate** (solid or concentrated liquid)
 - Deionized water
 - Volumetric flask (1000 mL)
 - Analytical balance
- Procedure:
 1. Accurately weigh 10.0 g of solid ACH or the equivalent mass of a concentrated liquid solution.
 2. Transfer the ACH to a 1000 mL volumetric flask.
 3. Add approximately 500 mL of deionized water and stir until the ACH is completely dissolved.

4. Dilute to the 1000 mL mark with deionized water.
5. This creates a 1% (w/v) stock solution. Further dilutions can be made as required for specific experiments.

Evaluation of ACH as a Retention and Drainage Aid

- Objective: To quantify the effect of ACH dosage on first-pass retention and drainage rate.
- Apparatus:
 - Dynamic Drainage Jar (e.g., Britt Jar)
 - Pulp disintegrator
 - Stopwatch
 - Graduated cylinders
 - Drying oven
 - Analytical balance
- Procedure:
 1. Prepare a 0.5% consistency pulp slurry according to TAPPI T 205.[\[4\]](#)
 2. Place 500 mL of the pulp slurry into the Dynamic Drainage Jar.
 3. While stirring at a constant speed (e.g., 750 rpm), add the desired dosage of the ACH stock solution.
 4. Continue stirring for a specified time (e.g., 30 seconds) to allow for flocculation.
 5. Stop the stirrer and immediately open the drain valve, starting the stopwatch simultaneously.
 6. Measure the time required to collect a specific volume of filtrate (e.g., 100 mL) to determine the drainage rate.

7. Collect the entire filtrate and determine its solids content by drying a known volume to a constant weight.
8. Calculate the first-pass retention (FPR) using the formula:
$$\text{FPR (\%)} = \frac{[(\text{Total Solids in Furnish} - \text{Total Solids in Filtrate}) / \text{Total Solids in Furnish}] \times 100}{}$$
9. Repeat for a range of ACH dosages.

Preparation of Handsheets for Physical and Sizing Tests

- Objective: To prepare standardized laboratory handsheets with varying ACH dosages for subsequent testing.
- Apparatus:
 - TAPPI standard handsheet former^{[5][6]}
 - Pulp disintegrator
 - Press
 - Drying rings
- Procedure:
 1. Prepare a pulp slurry of a specified consistency (e.g., 0.3%) as per TAPPI T 205.^[4]
 2. For each handsheet, measure a standard volume of the slurry.
 3. Add the desired dosage of ACH solution to the slurry under controlled agitation.
 4. If evaluating sizing, add the sizing agent (e.g., AKD emulsion) after the ACH and allow for a specified reaction time.
 5. Form the handsheet in the handsheet former according to the standard procedure.
 6. Press and dry the handsheets under controlled conditions as specified in TAPPI T 205.

7. Condition the handsheets at a standard temperature and humidity (e.g., 23°C and 50% RH) before testing.

Physical Testing of Handsheets

- Objective: To measure the effect of ACH on the strength properties of the paper.
- Apparatus:
 - Tensile tester
 - Bursting strength tester
- Procedure:
 1. Cut the conditioned handsheets into test strips of standard dimensions.
 2. Measure the tensile strength, stretch, and tensile energy absorption according to TAPPI T 494.^[7]
 3. Measure the bursting strength according to TAPPI T 403.^{[8][9]}
 4. Calculate the Tensile Index and Burst Index by dividing the strength values by the basis weight of the handsheets.

Sizing Evaluation

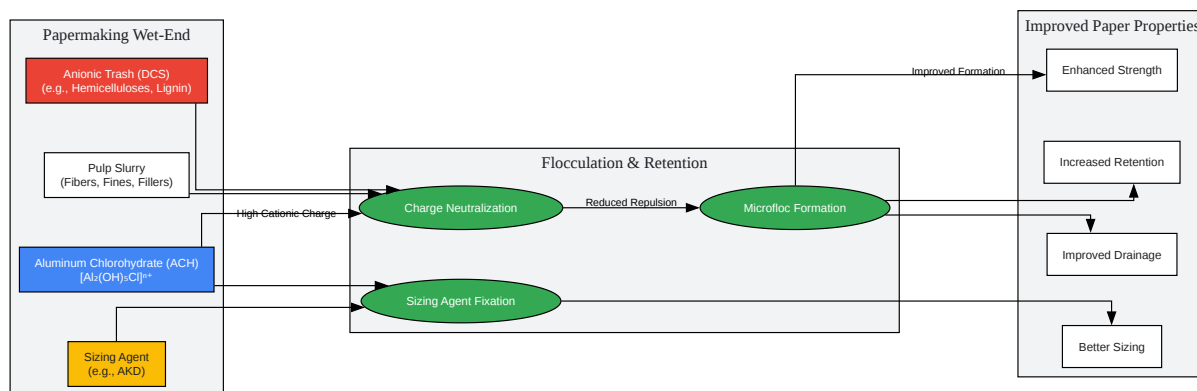
- Objective: To determine the effect of ACH on the water resistance of the paper.
- Apparatus:
 - Cobb sizing tester
- Procedure:
 1. Perform the Cobb test on the conditioned handsheets according to TAPPI T 441.
 2. Record the amount of water absorbed by the paper in a specified time (e.g., 60 seconds) in g/m².

Determination of Cationic Demand

- Objective: To measure the effect of ACH on neutralizing anionic trash in the pulp slurry.
- Apparatus:
 - Particle Charge Detector (PCD) or similar charge titration equipment.
 - Standardized cationic titrant (e.g., poly-DADMAC).[10]
 - Standardized anionic titrant (e.g., PVSK) for back-titration if necessary.
- Procedure:
 1. Prepare a pulp slurry and treat it with a specific dosage of ACH.
 2. Filter the slurry to obtain a clear filtrate.
 3. Titrate a known volume of the filtrate with the standardized cationic titrant until the endpoint (zero charge) is reached, as indicated by the PCD.[11]
 4. The amount of titrant consumed is a measure of the remaining anionic charge (cationic demand).

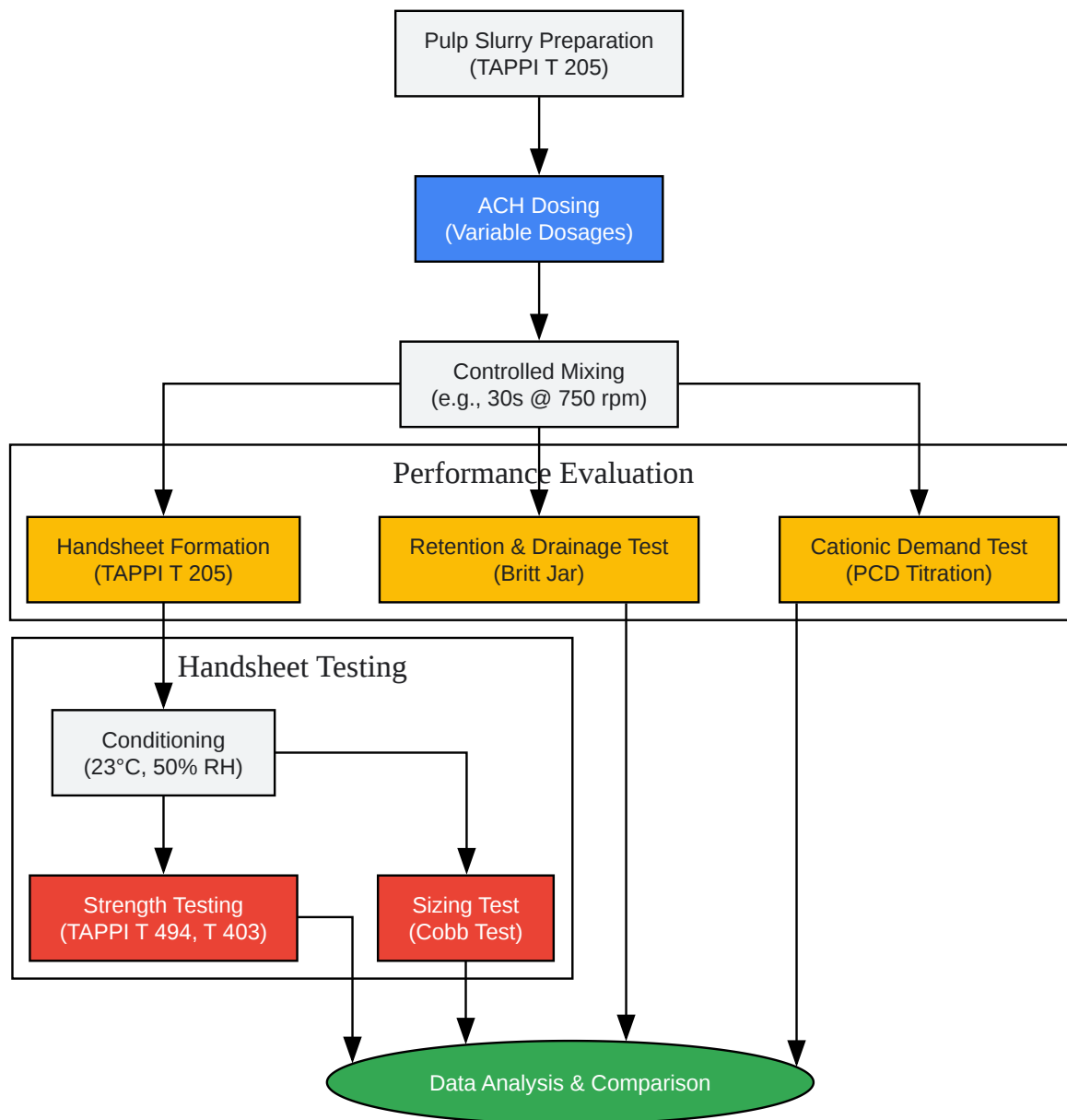
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **Aluminum Chlorohydrate** in paper manufacturing research.



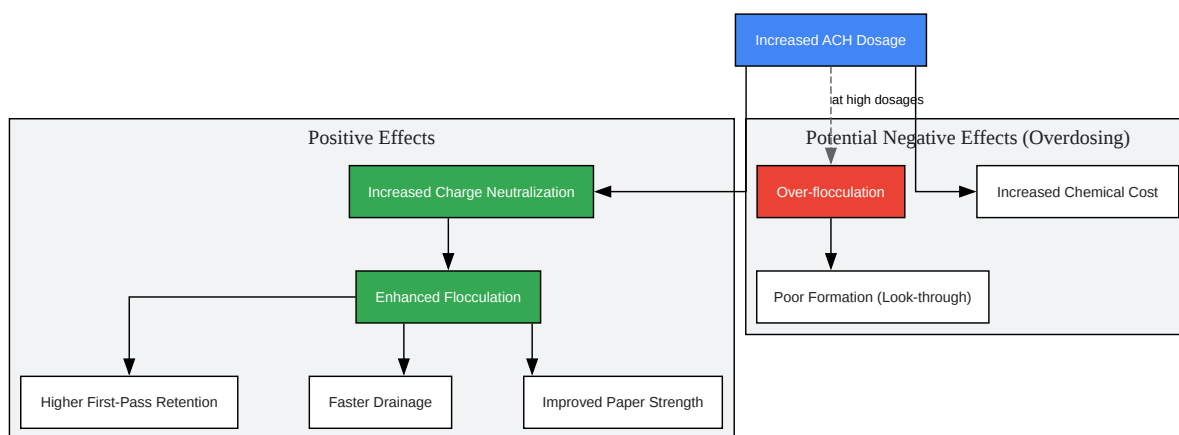
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Caption: Mechanism of action of **Aluminum Chlorohydrate** in the wet-end of papermaking.



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Caption: Experimental workflow for evaluating the effects of **Aluminum Chlorohydrate**.



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Caption: Logical relationship between ACH dosage and its effects on the papermaking process.

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